

Comparative Guide: High-Purity L-Serine [1-13C, 15N] Isotopes[1]

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Compound of Interest

Compound Name: L-SERINE (1-13C; 15N)

Cat. No.: B1579733

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Executive Summary

L-Serine labeled at the carbonyl carbon (1-13C) and the alpha-nitrogen (15N) is a precision tool for dissecting the Serine-Glycine-One-Carbon (SGOC) metabolic network and for backbone assignment in protein NMR (specifically HNCO experiments).[1]

In these applications, isotopic enrichment (<99%) is not the only critical metric.[1] Chiral purity (>99% L-enantiomer) is equally vital, as D-serine accumulation can trigger excitotoxic pathways in neuronal models, confounding drug development data.[1] This guide evaluates three primary supply channels—Cambridge Isotope Laboratories (CIL), Omicron Biochemicals, and Sigma-Aldrich (Merck)—based on technical specifications, impurity profiles, and application suitability.[1]

Technical Criteria for Evaluation

To objectively compare these products, we define "High-Purity" through three distinct lenses:

Criterion	Metric	Why It Matters
Isotopic Enrichment	Atom % Excess (APE)	NMR: <98% 15N reduces sensitivity in HSQC experiments. [1] MFA: Low enrichment complicates natural abundance correction algorithms.
Chemical Purity	% by HPLC/TLC	Impurities (e.g., Glycine, inorganic salts) can suppress ionization in Mass Spec or appear as artifacts in NMR. [1]
Chiral Purity	Enantiomeric Excess (% ee)	Critical: D-Serine is a potent NMDA receptor co-agonist. [1] Even 1% contamination can alter cellular phenotypes in neurobiology studies.

Supplier Landscape & Specification Analysis

The following data aggregates Certificate of Analysis (CoA) specifications and typical batch performance.

Tier 1: The Specialist (Cambridge Isotope Laboratories)

- Product: L-Serine (1-13C, 99%; 15N, 98%)[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Catalog: CNLM-474-H
- Performance Profile: CIL is the industry benchmark for NMR-grade isotopes.[\[1\]](#) Their "H" designation often implies enhanced QC for microbiological use.[\[1\]](#)
- Strengths: Consistent >99% isotopic enrichment on Carbon-1; rigorous chiral analysis.[\[1\]](#)
- Weaknesses: Higher cost per milligram; lead times can fluctuate for specific dual-labels.[\[1\]](#)

Tier 2: The Custom Synthesizer (Omicron Biochemicals)

- Product: L-Serine [1-13C, 15N][1][2][4][5][6]
- Performance Profile: Omicron specializes in carbohydrate and amino acid synthesis with a focus on specific isotopomers that larger vendors may not stock.[1]
- Strengths: High flexibility; often provides higher chemical purity (>99%) compared to the standard 98% of bulk suppliers.[1]
- Weaknesses: Smaller distribution network; documentation may be less standardized than GMP-validated vendors.[1]

Tier 3: The Generalist (Sigma-Aldrich / Merck)

- Product: L-Serine (Various isotopomers, e.g., 1-13C or U-13C, 15N)[1][7]
- Performance Profile: Massive inventory.[1] While they list specific dual labels, they often source from third-party isotope manufacturers.
- Strengths: Logistics and availability; "Isotec" line is historically reliable.[1]
- Weaknesses: Batch-to-batch variability can be higher; CoA sometimes lists "Chemical Purity: 95%" for complex isotopes, which is a risk for sensitive MS applications.[1]

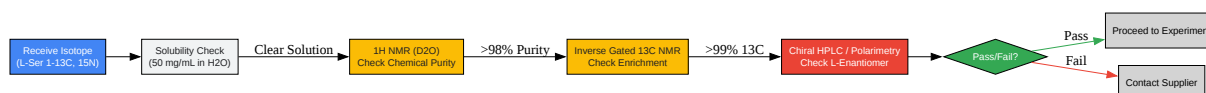
Summary Comparison Table

Feature	CIL (CNLM-474)	Omicron Biochemicals	Sigma-Aldrich
13C Enrichment	≥ 99%	≥ 99%	≥ 99%
15N Enrichment	≥ 98%	≥ 98%	≥ 98%
Chemical Purity	≥ 98%	≥ 99% (Typical)	≥ 95-98% (Varies)
Chiral Purity	Tested (>99% ee)	Tested (>99% ee)	Not always specified
Best For	Protein NMR, Clinical MS	Custom Metabolic Tracing	Routine Standards

Experimental Validation: Quality Control Protocols

Trusting the label is insufficient for high-stakes metabolic flux or structural biology. The following workflows allow you to validate the reagent quality before committing precious samples.

Workflow Visualization: The "Gatekeeper" Protocol



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Figure 1: Step-by-step Quality Control workflow for verifying isotope integrity prior to use.

Protocol 1: Isotopic Enrichment Verification (NMR)

Objective: Confirm that the 1-position is >99% ^{13}C and verify ^{15}N presence.

- Sample: Dissolve 10 mg L-Serine in 600 μL D_2O .
- Instrument: 500 MHz (or higher) NMR with cryoprobe.
- Experiment A (^1H - ^{13}C HSQC): Look for the strong correlation of the alpha-proton to the carbonyl (via long-range coupling) or run a standard 1D ^{13}C with inverse gated decoupling to integrate the signal quantitatively against an internal standard (e.g., DSS).
- Success Criteria: The carbonyl peak (~173 ppm) should show characteristic splitting (doublet) due to $J(^{13}\text{C}$ - $^{15}\text{N})$ coupling (~15 Hz), confirming the bond between the labeled Carbon-1 and Nitrogen.^[1] Absence of splitting indicates label scrambling or lack of ^{15}N .

Protocol 2: Chiral Purity Analysis

Objective: Detect D-Serine contaminants.

- Method: Polarimetry is the quick standard ($[\alpha]_{20/D} +14.6^\circ$ in 1M HCl), but it is insensitive to <2% impurities.[1]
- Gold Standard: Derivatization with Marfey's Reagent (FDAA) followed by LC-MS.
- Why: FDAA reacts with the amine to form diastereomers.[1] L-Ser-FDAA and D-Ser-FDAA separate easily on a C18 column.
- Acceptance: D-Serine peak area < 0.5% of total.[1][8]

Application-Specific Performance Data

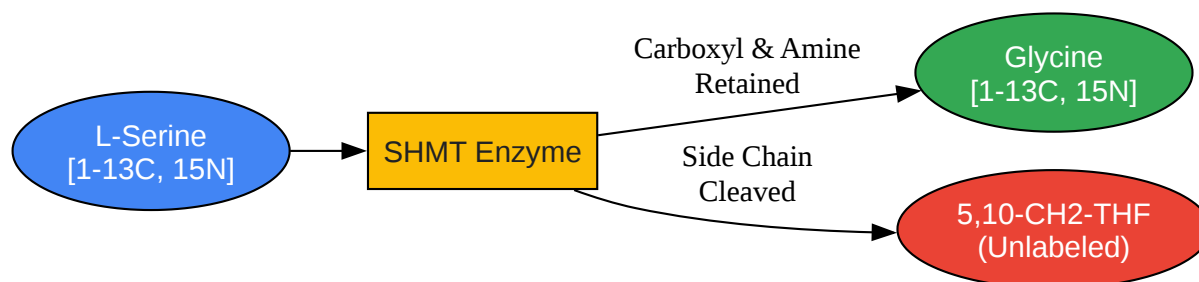
Scenario A: Metabolic Flux Analysis (MFA)

In MFA, L-Serine [1- ^{13}C , ^{15}N] is used to trace the flux through Serine Hydroxymethyltransferase (SHMT).[1]

- The Pathway: Serine $\rightarrow$ Glycine + Methylene-THF.[1]
- The Tracer Fate:
 - The 1- ^{13}C (Carboxyl) becomes the Carboxyl of Glycine.[1]
 - The ^{15}N (Amine) becomes the Amine of Glycine.[1]
 - The Side chain (unlabeled in this product) enters the One-Carbon folate pool.[1]

Impact of Impurity: If your supplier provides L-Serine that contains 5% [U- ^{13}C] (Uniformly labeled) as a byproduct of poor separation, your mass isotopomer distribution (MID) for Glycine will show unexpected M+2 species, leading to false calculation of gluconeogenic flux.[1]

Recommendation: For MFA, CIL or Omicron are preferred due to stricter control over isotopomer specificity compared to bulk catalog items.



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Figure 2: Fate of L-Serine [1-¹³C, ¹⁵N] in the SHMT reaction.[1] The specific labeling pattern allows differentiation between backbone retention (Glycine) and side-chain donation (Folate pool).[1]

Final Recommendations

- For Protein NMR (Backbone Assignment):
 - Choice: Cambridge Isotope Laboratories (CIL).[1]
 - Reason: The high ¹⁵N enrichment (>98%) is non-negotiable for 3D HNCO experiments where sensitivity is limited by the transfer efficiency across the N-C' bond.
- For Metabolic Tracing (Mass Spec):
 - Choice: Omicron Biochemicals or CIL.[1]
 - Reason: You need absolute certainty that the label is only at position 1.[1] "Isotopic scrambling" (labels appearing at pos 2 or 3) can ruin flux models. Omicron's synthetic routes are often highly specific.
- For Large-Scale Cell Culture (Media Supplementation):
 - Choice: Sigma-Aldrich.[8][9]
 - Reason: Cost-effectiveness.[1] If you are using grams of material for general phenotype observation (not precise flux calculation), the slight variance in purity is acceptable for the

price advantage.

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